

Technical Support Center: Optimizing Carbomer 980 Gel Viscosity

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Compound of Interest

Compound Name: Carbomer 980

Cat. No.: B3030406

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Welcome to the Technical Support Center for **Carbomer 980** gels. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on achieving maximum viscosity and troubleshooting common issues during formulation.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH range for achieving maximum viscosity with **Carbomer 980** gels?

A1: The ideal pH range for maximizing the viscosity of **Carbomer 980** gels is typically between 5.0 and 10.0.^[1] The viscosity significantly increases upon neutralization of the acidic **Carbomer 980** polymer. While high viscosity is maintained throughout this range, the peak viscosity is often observed between pH 6.0 and 7.5.^{[2][3][4]}

Q2: How does pH affect the viscosity of **Carbomer 980**?

A2: **Carbomer 980** is a cross-linked polymer of acrylic acid. In its acidic state (typically pH 2.7-3.5 in dispersion), the polymer chains are tightly coiled.^{[4][5]} When a neutralizing agent (alkali) is added, the carboxylic acid groups along the polymer backbone become ionized, creating negative charges. These negative charges repel each other, causing the polymer chains to uncoil and expand, which in turn entraps water molecules and dramatically increases the viscosity of the solution to form a gel.^[5]

Q3: What are common neutralizing agents for **Carbomer 980**?

A3: Common neutralizing agents include sodium hydroxide (NaOH), potassium hydroxide (KOH), and triethanolamine (TEA).[2][4] The choice of neutralizer can depend on the desired properties of the final formulation, such as clarity and compatibility with other ingredients. For instance, approximately 0.4g of sodium hydroxide is needed to neutralize 1g of carbomer.

Q4: What is the typical concentration range for **Carbomer 980** in gel formulations?

A4: The recommended concentration for **Carbomer 980** typically ranges from 0.1% to 1.0% by weight, depending on the desired final viscosity.[1] Higher concentrations will result in higher viscosity gels.[6]

Q5: Can high shear mixing affect the viscosity of my **Carbomer 980** gel?

A5: Yes, prolonged exposure to high shear mixing after neutralization can permanently reduce the viscosity of the gel.[7][8] It is best to use gentle, low-shear mixing once the gel has formed to avoid breaking the polymer network. However, high shear can be beneficial for dispersing the powder initially before neutralization to prevent agglomerates.

Data Presentation

The following table summarizes the viscosity of a 0.5% w/w Carbopol® 980 NF gel at different pH values. Note that these values were obtained in a specific co-solvent system containing water, propylene glycol, and glycerin, and neutralized with Triethanolamine (TEA).

Sample ID	Carbopol® 980 NF (% w/w)	pH	Viscosity (at a specific shear rate, if available)
AQ5	0.5	5.1	Data not explicitly provided in a single value, but rheological behavior was characterized.
AQ6	0.5	6.3	Data not explicitly provided in a single value, but rheological behavior was characterized.
AQ8	0.5	8.0	Data not explicitly provided in a single value, but rheological behavior was characterized.

Source: Adapted from Rheological Characterization of Topical Carbomer Gels Neutralized to Different pH.[9][10][11]

A technical data sheet for a Carbopol® polymer provides the following viscosity data for a 0.5 wt% dispersion neutralized to pH 7.3 - 7.8, measured with a Brookfield RVT at 20 rpm: 40,000 - 60,000 cP.[12] Another source indicates a viscosity of 54,000-60,000 cps for a 0.5% solution.

Experimental Protocols

Protocol for Preparation and pH Optimization of a Carbomer 980 Gel

This protocol outlines the steps for preparing a **Carbomer 980** gel and adjusting its pH to achieve maximum viscosity.

Materials:

- **Carbomer 980** powder
- Deionized water
- Neutralizing agent (e.g., 10% w/v Sodium Hydroxide solution or Triethanolamine)
- Beaker
- Overhead stirrer or magnetic stirrer with a vortex-inhibiting stirrer bar
- pH meter
- Viscometer

Methodology:

- Dispersion:
 - Slowly sprinkle the desired amount of **Carbomer 980** powder (e.g., 0.5g for a 0.5% w/w gel in 100g of final product) into the vortex of vigorously stirred deionized water. Using a high-speed disperser at this stage can help prevent the formation of agglomerates.
 - Continue stirring until the powder is fully dispersed and hydrated. The dispersion will appear translucent and may have a slightly acidic pH (around 3). Allow the dispersion to hydrate for at least 30-60 minutes to ensure no "fish eyes" (undissolved particles) are present.
- Neutralization and pH Adjustment:
 - Begin gentle agitation of the **Carbomer 980** dispersion.
 - Slowly add the neutralizing agent dropwise while continuously monitoring the pH of the dispersion with a calibrated pH meter.
 - As the neutralizer is added, the viscosity will begin to increase. Continue adding the neutralizer until the target pH (e.g., pH 6.5) is reached.
- Viscosity Measurement:

- Allow the gel to equilibrate for at least one hour.
- Measure the viscosity of the gel using a calibrated viscometer according to the instrument's operating instructions. It is important to record the spindle, speed, and temperature for reproducible results.
- To create a pH-viscosity curve, prepare several batches and adjust the pH to different values (e.g., 4, 5, 6, 7, 8, 9, 10) and measure the corresponding viscosity.

Troubleshooting Guides

Problem: White clumps or "fish eyes" in the gel.

- Cause: Incomplete hydration of the **Carbomer 980** powder. This happens when the powder is added too quickly or without sufficient agitation, causing the outer layer of the particles to swell and prevent water from penetrating the core.
- Solution:
 - Prevention: Sprinkle the powder slowly into a well-agitated vortex of water. Using a high-shear mixer for the initial dispersion can be effective.
 - Correction: Allow the dispersion to hydrate for a longer period (several hours or overnight) with occasional gentle mixing. If clumps persist, gentle warming (to no more than 40°C) can sometimes aid hydration.

Problem: The gel has low viscosity even after adding a neutralizer.

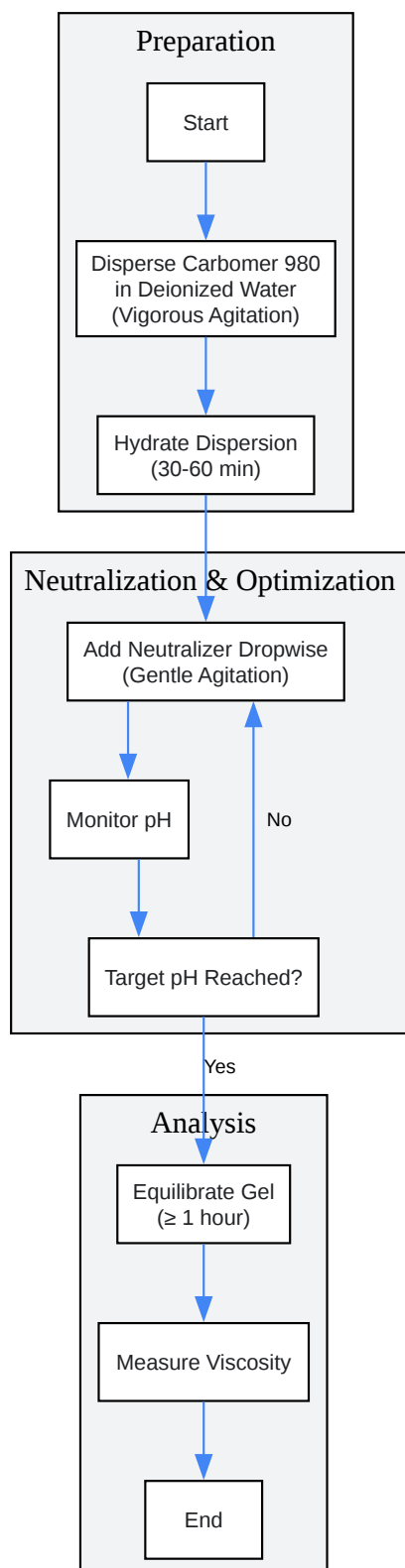
- Cause 1: Incorrect pH. The pH may not be within the optimal range of 5.0-10.0.
- Solution 1: Check the pH with a calibrated pH meter and add more neutralizer if the pH is too low, or a suitable acidic solution if the pH is too high.
- Cause 2: Presence of electrolytes. Salts from other ingredients can shield the negative charges on the polymer backbone, reducing repulsion and causing the polymer to coil, thus decreasing viscosity.

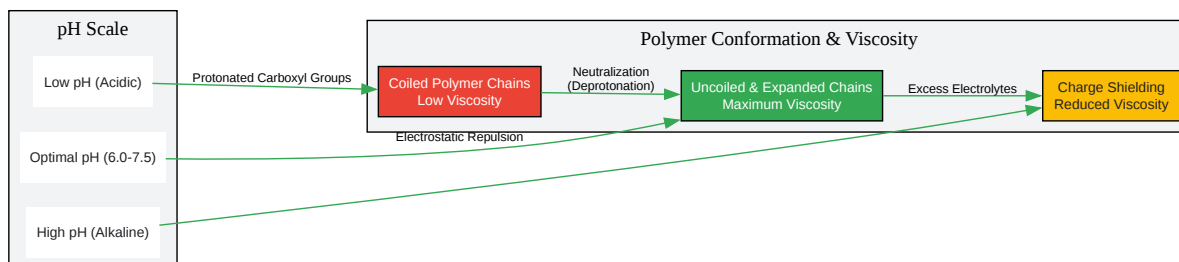
- Solution 2: If possible, add the **Carbomer 980** and neutralize it before adding any saline ingredients. If electrolytes are necessary, a higher concentration of **Carbomer 980** may be required to achieve the target viscosity.
- Cause 3: Excessive shear after neutralization. High-speed mixing after the gel has formed can break the polymer network.
- Solution 3: Use slow, gentle mixing once the gel is formed.

Problem: The gel is cloudy.

- Cause 1: Entrapped air bubbles from excessive agitation.
- Solution 1: Mix gently, especially after neutralization. Allowing the gel to stand for several hours can help bubbles to dissipate. A vacuum deaeration process can also be used.
- Cause 2: Incompatibility with other ingredients.
- Solution 2: Review the formulation for any incompatible components. Prepare smaller test batches to identify the problematic ingredient.

Visualizations





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